

Application Note: Quantification of 5-Pentadecylresorcinol using a Validated HPLC-DAD Method

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Compound of Interest

Compound Name: 5-Pentadecylresorcinol

Cat. No.: B1665537

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Audience: Researchers, scientists, and drug development professionals.

Introduction

5-Pentadecylresorcinol is a phenolic lipid belonging to the class of alkylresorcinols, which are of interest in the pharmaceutical and food industries due to their diverse biological activities. Accurate and reliable quantification of **5-Pentadecylresorcinol** in various matrices, such as plant extracts or formulated products, is crucial for research, quality control, and drug development. This application note details a robust High-Performance Liquid Chromatography (HPLC) method coupled with Diode Array Detection (DAD) for the determination of **5-Pentadecylresorcinol**. The protocol includes a rapid ultrasound-assisted sample preparation procedure and comprehensive method validation parameters.

Experimental Protocols

Sample Preparation: Ultrasound-Assisted Extraction

This protocol is optimized for the extraction of **5-Pentadecylresorcinol** from a solid matrix (e.g., dried plant material like mango peels).

Reagents and Materials:

- Dichloromethane (HPLC grade)

- Methanol (HPLC grade)
- **5-Pentadecylresorcinol** analytical standard ($\geq 95.0\%$ purity)
- Ultrasonic probe (e.g., Branson Sonifier 250)
- Centrifuge
- Rotary evaporator
- Syringe filters (0.45 μm)

Procedure:

- Weigh 50 mg of the homogenized and dried sample material into a 2 mL reaction tube.
- Add 1.5 mL of dichloromethane to the sample.
- Immerse the reaction tube in an ice bath to prevent thermal degradation of the analyte.
- Insert the tip of the ultrasonic probe into the sample suspension.
- Sonicate the sample for 45 seconds at a power output of 80 W.
- Following sonication, centrifuge the sample at 10,000 rpm for 5 minutes.
- Carefully collect the supernatant (the dichloromethane extract).
- Repeat the extraction process (steps 2-7) two more times with fresh dichloromethane.
- Combine the supernatants from all three extractions.
- Evaporate the pooled solvent to dryness using a rotary evaporator at 30°C.
- Re-dissolve the dried extract in 1 mL of methanol.
- Filter the methanolic solution through a 0.45 μm syringe filter into an HPLC vial prior to analysis.

Standard Solution Preparation

Procedure:

- Stock Solution (e.g., 1000 µg/mL): Accurately weigh 10 mg of **5-Pentadecylresorcinol** analytical standard and transfer it to a 10 mL volumetric flask. Dissolve and dilute to the mark with methanol.
- Calibration Standards: Prepare a series of calibration standards by serially diluting the stock solution with methanol to achieve the desired concentration range (e.g., 1-100 µg/mL).

HPLC Method for Quantification

Instrumentation and Conditions:

Parameter	Specification
HPLC System	A system equipped with a gradient pump, autosampler, column oven, and Diode Array Detector (DAD).
Column	Hydro-RP C18 (150 mm x 3.0 mm i.d., 4 µm particle size) with a C18 ODS guard column (4.0 mm x 2.0 mm i.d.).
Mobile Phase	A: Deionized WaterB: Methanol
Gradient Program	0-7 min: 75-80% B7-15 min: 80-83% B15-35 min: 83-91% B35-45 min: 91% B (isocratic)45-50 min: 91-100% B50-55 min: 100% B (isocratic)55-55.1 min: 100-75% B55.1-62 min: 75% B (re-equilibration)[1]
Flow Rate	0.6 mL/min[1]
Injection Volume	20 µL[1]
Column Temperature	Ambient (approx. 25°C)
Detection Wavelength	275 nm[1]
Total Run Time	62 minutes[1]

Data Presentation

The following tables summarize the validation parameters for the described HPLC method for the quantification of alkylresorcinols, including **5-Pentadecylresorcinol**.[\[1\]](#)

Table 1: Method Linearity and Sensitivity

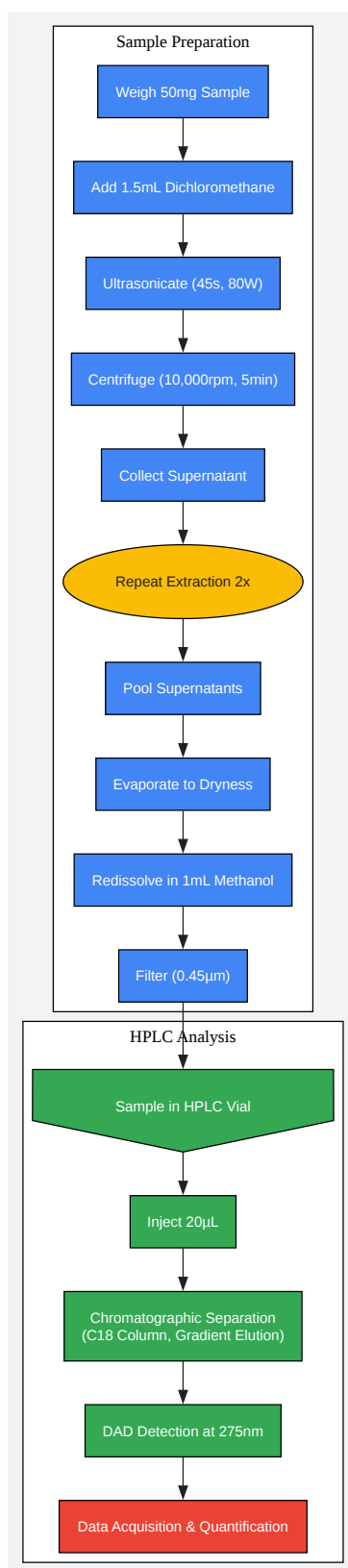
Parameter	Result
Analyte Class	Alk(en)ylresorcinols (including C15:0)
Linearity (r^2)	> 0.999
Limit of Detection (LOD)	Data not specified for individual compounds
Limit of Quantification (LOQ)	Fully satisfactory quantitation limits achieved [1]

Table 2: Method Accuracy and Precision

Parameter	Specification
Analyte Class	Alk(en)ylresorcinols (including C15:0)
Accuracy (Extraction Recovery)	83.4 - 99.4% [2]
Precision - Repeatability (RSD%)	$\leq 8\%$ [3]
Precision - Reproducibility (RSD%)	< 5% [1] [2] [3]

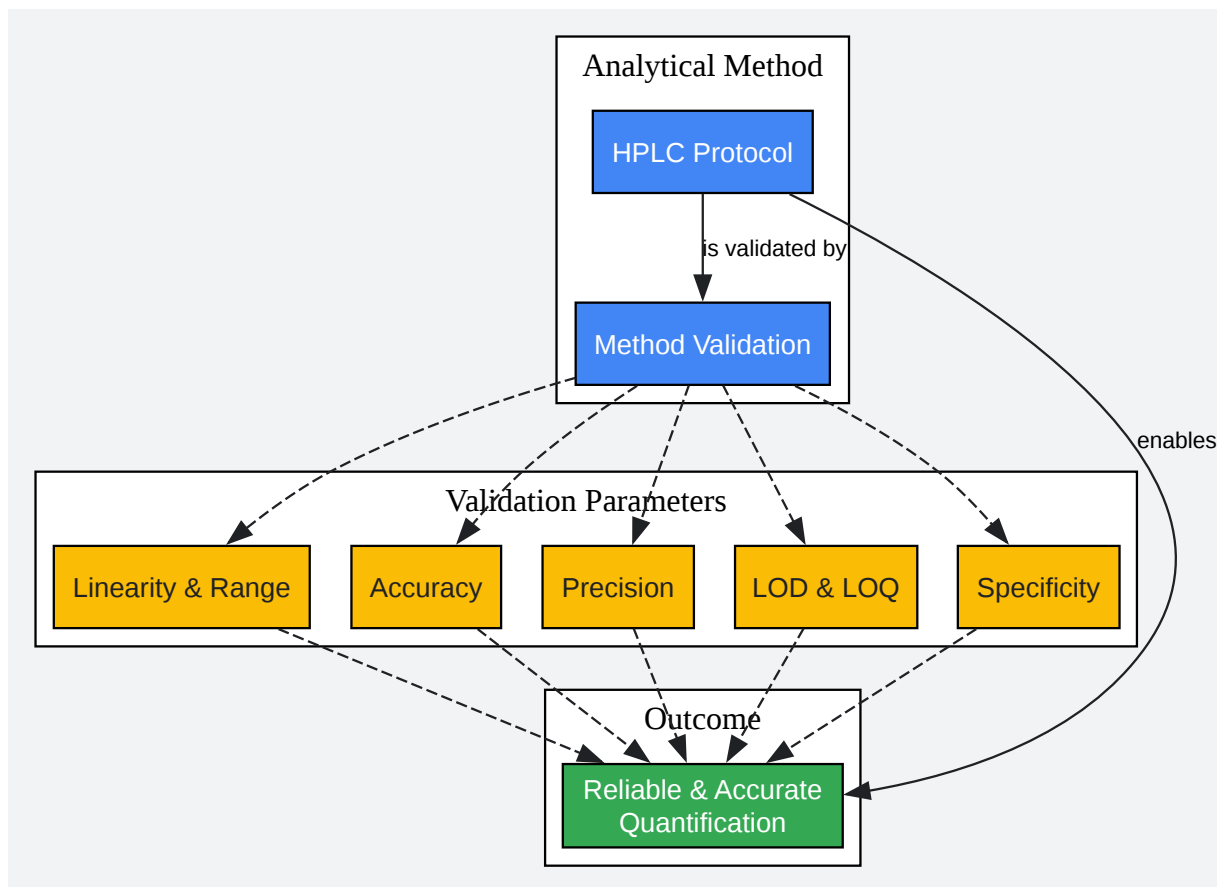
Method Visualization

The following diagrams illustrate the key workflows and relationships in this application.



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Caption: Experimental workflow for **5-Pentadecylresorcinol** quantification.



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Caption: Relationship between the HPLC protocol and method validation.

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References

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